

Difference between (5R)- and (5S)- methyl 5-hydroxyhexanoate isomers

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Compound of Interest

Compound Name: *Hexanoic acid, 5-hydroxy-, methyl ester, (5R)-*

CAS No.: 244006-10-8

Cat. No.: B3254765

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Technical Guide: (5R)- vs. (5S)-Methyl 5-Hydroxyhexanoate

Stereochemical Foundation

Methyl 5-hydroxyhexanoate (CAS: 62593-13-9 for racemate) is a chiral ester characterized by a secondary hydroxyl group at the C5 position. The stereochemistry at this center dictates the molecule's biological activity, particularly its role as a precursor to the pheromone and flavor compound

-hexalactone.

Absolute Configuration (CIP Rules)

The chirality is defined by the spatial arrangement of substituents around Carbon-5. According to Cahn-Ingold-Prelog (CIP) priority rules:

- -OH (Oxygen, Atomic #8)

Priority 1

- $-(CH$

)

$COOCH$

(Alkyl chain ending in ester)

Priority 2

- $-CH$

(Methyl group)

Priority 3

- $-H$ (Hydrogen)

Priority 4

- (5R)-Isomer: When H is oriented away from the viewer, the sequence 1

2

3 follows a clockwise direction.

- (5S)-Isomer: The sequence 1

2

3 follows a counter-clockwise direction.

Structural Relationship to Bioactive Lactones

Acid-catalyzed cyclization of methyl 5-hydroxyhexanoate yields

γ -hexalactone. The stereochemistry is conserved during this transformation:

- (5S)-Methyl 5-hydroxyhexanoate

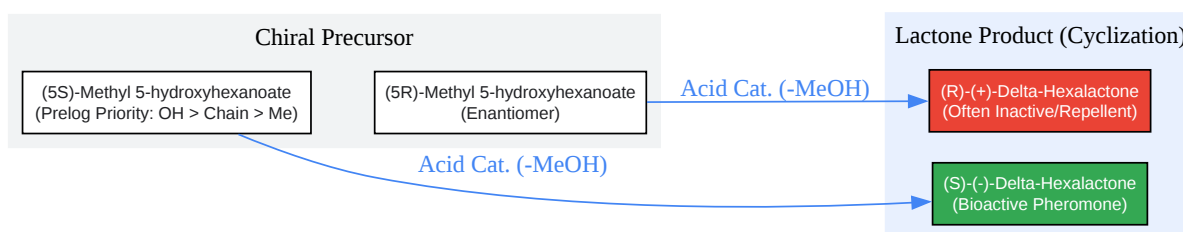
(S)-(-)-

-Hexalactone (Bioactive pheromone for Rhagoletis fruit flies).

- (5R)-Methyl 5-hydroxyhexanoate

(R)-(+)-

-Hexalactone.



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Figure 1: Stereochemical correlation between the hydroxy ester precursors and their corresponding lactones.

Synthesis and Production Strategies

High-enantiomeric excess (ee) production is critical for pheromone studies, as insect olfactory receptors are often highly enantioselective.

Method A: Enzymatic Kinetic Resolution (Biocatalysis)

This is the preferred method for obtaining high optical purity (>99% ee) under mild conditions. *Candida antarctica* Lipase B (CALB) displays strong stereoselectivity for secondary alcohols, following the Kazlauskas Rule.

- Mechanism: CALB preferentially acylates the (R)-enantiomer of secondary alcohols when a vinyl ester is used as the acyl donor.

- Outcome:
 - The (R)-enantiomer is converted to the acetate ester.
 - The (5S)-enantiomer remains as the unreacted alcohol.

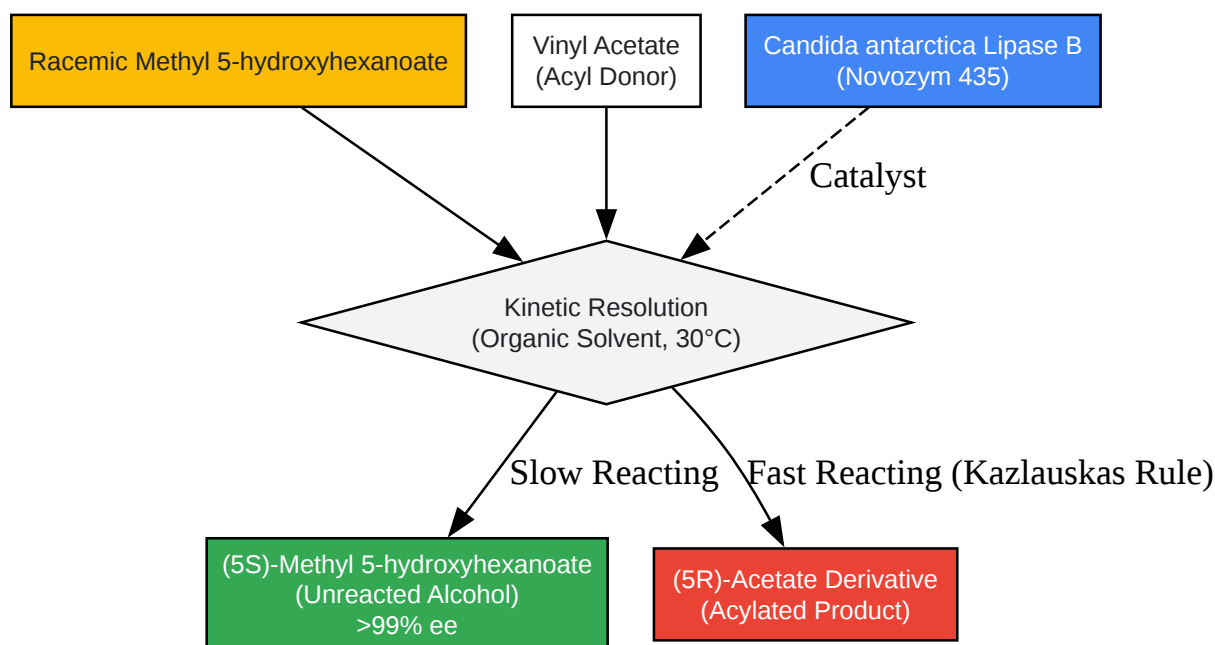
Protocol: Kinetic Resolution of Racemic Methyl 5-Hydroxyhexanoate

- Substrate: Dissolve rac-methyl 5-hydroxyhexanoate (10 mM) in dry hexane or MTBE.
- Acyl Donor: Add Vinyl Acetate (5 equivalents).
- Catalyst: Add Immobilized CALB (e.g., Novozym 435) (20 mg/mmol substrate).
- Incubation: Shake at 30°C, 200 rpm. Monitor conversion by GC.
- Termination: Stop reaction at ~50% conversion (typically 24-48 hours).
- Purification: Filter enzyme. Separate (S)-alcohol from (R)-acetate via column chromatography (Silica gel; Hexane/EtOAc gradient).

Method B: Asymmetric Hydrogenation (Chemical)

For large-scale synthesis of a single enantiomer without the 50% yield limit of kinetic resolution.

- Substrate: Methyl 5-oxohexanoate.
- Catalyst: RuCl
[(S)-BINAP] (for S-alcohol) or RuCl
[(R)-BINAP] (for R-alcohol).
- Conditions: H
(4-10 atm), MeOH, 60-100°C.
- Yield/Selectivity: Typically >95% yield and >98% ee.



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Figure 2: Workflow for the enzymatic kinetic resolution of methyl 5-hydroxyhexanoate using CALB.

Analytical Characterization

Distinguishing the isomers requires chiral chromatography due to their identical boiling points and refractive indices.

Chiral Gas Chromatography (GC)[1]

- Column: Cyclodextrin-based capillary columns (e.g., Rt-

DEXsm, Cyclosil-B, or equivalent permethylated

-cyclodextrin phases).

- Dimensions: 30 m

0.25 mm ID

0.25

m film.

- Carrier Gas: Helium or Hydrogen (constant flow 1.0 mL/min).
- Temperature Program:
 - Initial: 60°C (hold 2 min).
 - Ramp: 2°C/min to 140°C.
 - Hold: 5 min.
- Elution Order: Typically, on

-DEX columns, the (S)-isomer elutes before the (R)-isomer, though this must be confirmed with authentic standards as elution orders can reverse based on specific cyclodextrin derivatization.

Optical Rotation

While specific rotation

values depend on concentration and solvent, the sign of rotation is a quick diagnostic tool for the corresponding lactones derived from the esters:

- (S)-Isomer derived Lactone: Levorotatory (-) in CHCl₃

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- (R)-Isomer derived Lactone: Dextrorotatory (+) in CHCl₃

.

Biological & Industrial Significance[2] Pheromone Biochemistry

The (5S)-isomer is the biosynthetic precursor to (S)-(-)-

-hexalactone, a sex pheromone component for the buckthorn fruit fly (*Rhagoletis batava*) and a component of the volatile profile of various *Bactrocera* species.

- Behavioral Impact: Male flies produce the (S)-lactone. Females are attracted to the (S)-isomer but may be indifferent or repelled by the (R)-isomer.
- Research Implication: Using racemic mixtures in field trials can yield false negatives if the (R)-isomer acts as an antagonist.

Flavor & Fragrance

In the flavor industry, "nature-identical" coconut and creamy notes are derived from

-hexalactone. The (S)-enantiomer often possesses a softer, more natural creamy odor, whereas the (R)-enantiomer can have a sharper, more chemical quality.

Summary of Properties

Property	(5S)-Methyl 5-hydroxyhexanoate	(5R)-Methyl 5-hydroxyhexanoate
Configuration	S (Sinister/Left)	R (Rectus/Right)
Prelog Priority	Counter-Clockwise	Clockwise
CALB Reactivity	Slow (Unreacted in KR)	Fast (Acylated in KR)
Lactone Product	(S)-(-)- -Hexalactone	(R)-(+)- -Hexalactone
Bioactivity	Pheromone Attractant	Potential Antagonist/Inactive

References

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